

In-Depth Technical Guide: Dimethyl 2-propylmalonate (CAS 14035-96-2)

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Compound of Interest

Compound Name: Dimethyl 2-propylmalonate

Cat. No.: B082164

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Dimethyl 2-propylmalonate**, a key chemical intermediate in organic synthesis, with a particular focus on its relevance in pharmaceutical development. This document outlines its chemical and physical properties, detailed synthesis protocols, and significant applications.

Core Compound Properties

Dimethyl 2-propylmalonate is a diester of malonic acid, characterized by the presence of a propyl group on the α -carbon. It is a colorless to pale yellow liquid under standard conditions.^[1] Its versatile chemical nature makes it a valuable building block in the synthesis of more complex molecules.

Table 1: Physicochemical Properties of **Dimethyl 2-propylmalonate**

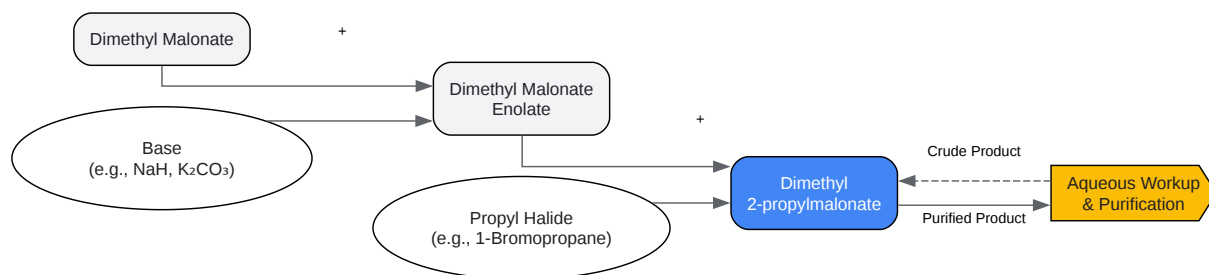
Property	Value	Reference
CAS Number	14035-96-2	[1]
Molecular Formula	C ₈ H ₁₄ O ₄	[1]
Molecular Weight	174.19 g/mol	[1]
Boiling Point	204.4 °C at 760 mmHg	
Density	1.037 g/cm ³	
Refractive Index	1.421	
Flash Point	90.8 °C	

Synthesis of Dimethyl 2-propylmalonate

The primary route for the synthesis of **Dimethyl 2-propylmalonate** is the malonic ester synthesis. This classic organic reaction involves the alkylation of dimethyl malonate with a suitable propyl halide.[1]

General Synthesis Workflow

The synthesis workflow involves the deprotonation of dimethyl malonate to form a nucleophilic enolate, followed by an S_N2 reaction with a propyl halide.



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Synthesis Workflow Diagram

Detailed Experimental Protocol

The following is a representative experimental protocol for the synthesis of **Dimethyl 2-propylmalonate**, adapted from established procedures for malonic ester alkylation.

Materials:

- Dimethyl malonate
- Sodium hydride (NaH) or Potassium carbonate (K_2CO_3)
- 1-Bromopropane
- Anhydrous solvent (e.g., THF, DMF)
- Diethyl ether
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Brine
- Anhydrous magnesium sulfate ($MgSO_4$)

Procedure:

- To a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add the anhydrous solvent and the base (e.g., sodium hydride).
- Cool the mixture in an ice bath and add dimethyl malonate dropwise with stirring.
- Allow the mixture to stir at room temperature for a specified time to ensure complete formation of the enolate.
- Cool the reaction mixture again in an ice bath and add 1-bromopropane dropwise.
- After the addition is complete, allow the reaction to warm to room temperature and then heat to reflux for several hours, monitoring the reaction progress by TLC or GC.

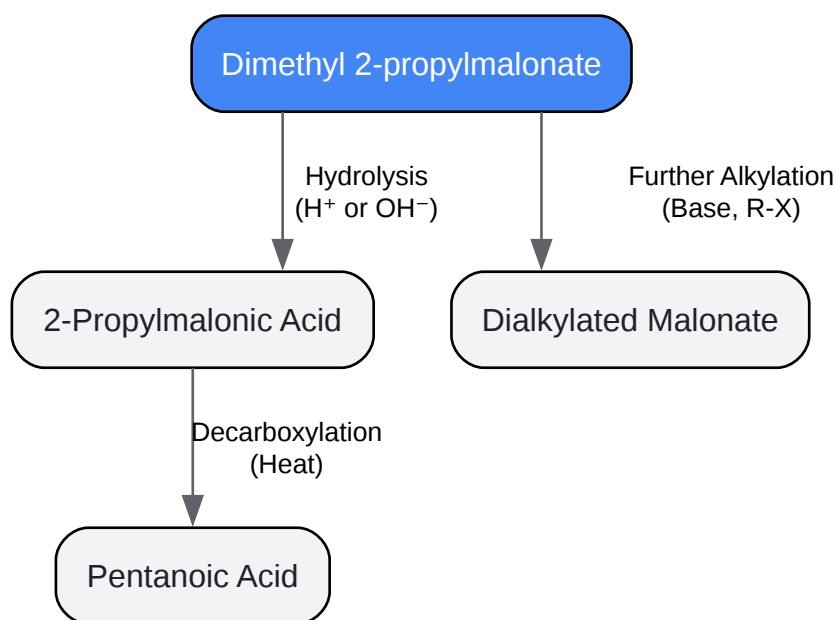
- Cool the reaction mixture to room temperature and quench by the slow addition of saturated aqueous NH_4Cl solution.
- Transfer the mixture to a separatory funnel and extract with diethyl ether.
- Wash the combined organic layers with water and then brine.
- Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate the solvent under reduced pressure.
- Purify the crude product by vacuum distillation to yield pure **Dimethyl 2-propylmalonate**.

Chemical Reactivity and Applications

Dimethyl 2-propylmalonate is a versatile intermediate that undergoes several important chemical transformations.

Key Chemical Reactions

- Hydrolysis: Under acidic or basic conditions, the ester groups can be hydrolyzed to yield 2-propylmalonic acid.^[1]
- Decarboxylation: Upon heating, 2-propylmalonic acid readily decarboxylates to form pentanoic acid.
- Further Alkylation: The remaining acidic proton on the α -carbon can be removed by a strong base, allowing for the introduction of a second alkyl group.^[1]



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References

- 1. nbino.com [nbino.com]
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